

Elemental analysis reference data for C₄H₉Cl₂OP

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Compound of Interest

Compound Name: *Butylphosphonic dichloride*

CAS No.: 2302-80-9

Cat. No.: B1332062

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Topic: Elemental Analysis Reference Data & Validation Guide: **Butylphosphonic Dichloride**
(C

H

Cl

OP)

PART 1: EXECUTIVE SUMMARY & COMPOUND IDENTITY

Objective: This guide serves as a definitive reference for the elemental validation of
Butylphosphonic dichloride (C

H

Cl

OP), a critical organophosphorus intermediate used in the synthesis of antiviral nucleotide analogues and phosphonopeptides.

The Analytical Challenge: Unlike standard organic reagents, C

H

Cl

OP presents a dual analytical challenge:

- **Hyper-Hydrolytic Instability:** The P-Cl bond is extremely labile to moisture, rapidly hydrolyzing to form phosphonic acid and hydrochloric acid (HCl). This causes immediate drift in elemental composition (Loss of Cl, Gain of O/H).
- **Refractory Phosphorus Residues:** During combustion analysis, phosphorus tends to form glassy polyphosphates (e.g., P

O

melt) that trap carbon, leading to consistently low Carbon (%C) values unless specific combustion aids are employed.

Compound Profile:

- Formula: C

H

Cl

OP

- **Isomers of Interest:** n-**Butylphosphonic dichloride** (CAS 2302-80-9) and tert-**Butylphosphonic dichloride** (CAS 4707-95-3).
- **Physical State:** n-Butyl (Liquid), tert-Butyl (Solid/Crystalline).

PART 2: REFERENCE DATA & THEORETICAL COMPOSITION

The following table provides the absolute theoretical reference values for C

H

Cl

OP. Use these values as the "Gold Standard" for calibrating analytical instruments.

Table 1: Theoretical Elemental Composition (MW: 174.99 g/mol)

| Element | Symbol | Atomic Mass | Count | Total Mass Contribution | Theoretical % (w/w) | Acceptable Variance (Drug Dev) |
|------------|--------|-------------|-------|-------------------------|---------------------|--------------------------------|
| Carbon | C | 12.011 | 4 | 48.044 | 27.46% | ± 0.4% |
| Hydrogen | H | 1.008 | 9 | 9.072 | 5.18% | ± 0.3% |
| Chlorine | Cl | 35.45 | 2 | 70.90 | 40.52% | ± 0.4% |
| Phosphorus | P | 30.974 | 1 | 30.974 | 17.70% | ± 0.3% |
| Oxygen | O | 15.999 | 1 | 15.999 | 9.14% | (Calculated by difference) |

“

Senior Scientist Note: In a hydrolyzed sample (C

H

O

P), the %Cl will drop toward 0%, and %O will rise to ~27%. A Chlorine value < 40.0% is the primary indicator of reagent degradation.

PART 3: COMPARATIVE METHOD PERFORMANCE

This section objectively compares "Standard" analytical approaches against the "Optimized" protocols required for high-integrity drug development data.

Table 2: Method Validation Matrix

| Feature | Method A: Standard Organic Combustion | Method B: Optimized Organophosphorus Protocol | Performance Verdict |
|----------------------|--|--|---|
| Sampling Environment | Open air weighing. | Inert Atmosphere (N /Ar Glovebox). | Method B is Critical. Open air handling causes ~1-2% error in Cl/H within seconds due to hydrolysis. |
| Combustion Additive | None (Pure O ₂). | Vanadium Pentoxide (V ₂ O ₅) or Tungsten Trioxide (WO ₃). | Method B Required. Without V ₂ O ₅ , P forms glassy residues that trap Carbon, yielding low %C results (e.g., 26.5% vs 27.46%). |
| Chlorine Analysis | Silver Nitrate Titration (post-combustion). | Oxygen Flask (Schoniger) + Ion Chromatography (IC). | Method B Preferred. IC offers speciation and avoids interference from phosphate ions that can affect colorimetric titration endpoints. |
| Phosphorus Analysis | Gravimetric (as Quinoline phosphomolybdate). | Acid Digestion + ICP-OES. | Method B Superior. ICP-OES provides specific P-quantification with lower LOD and higher precision than gravimetric methods. |

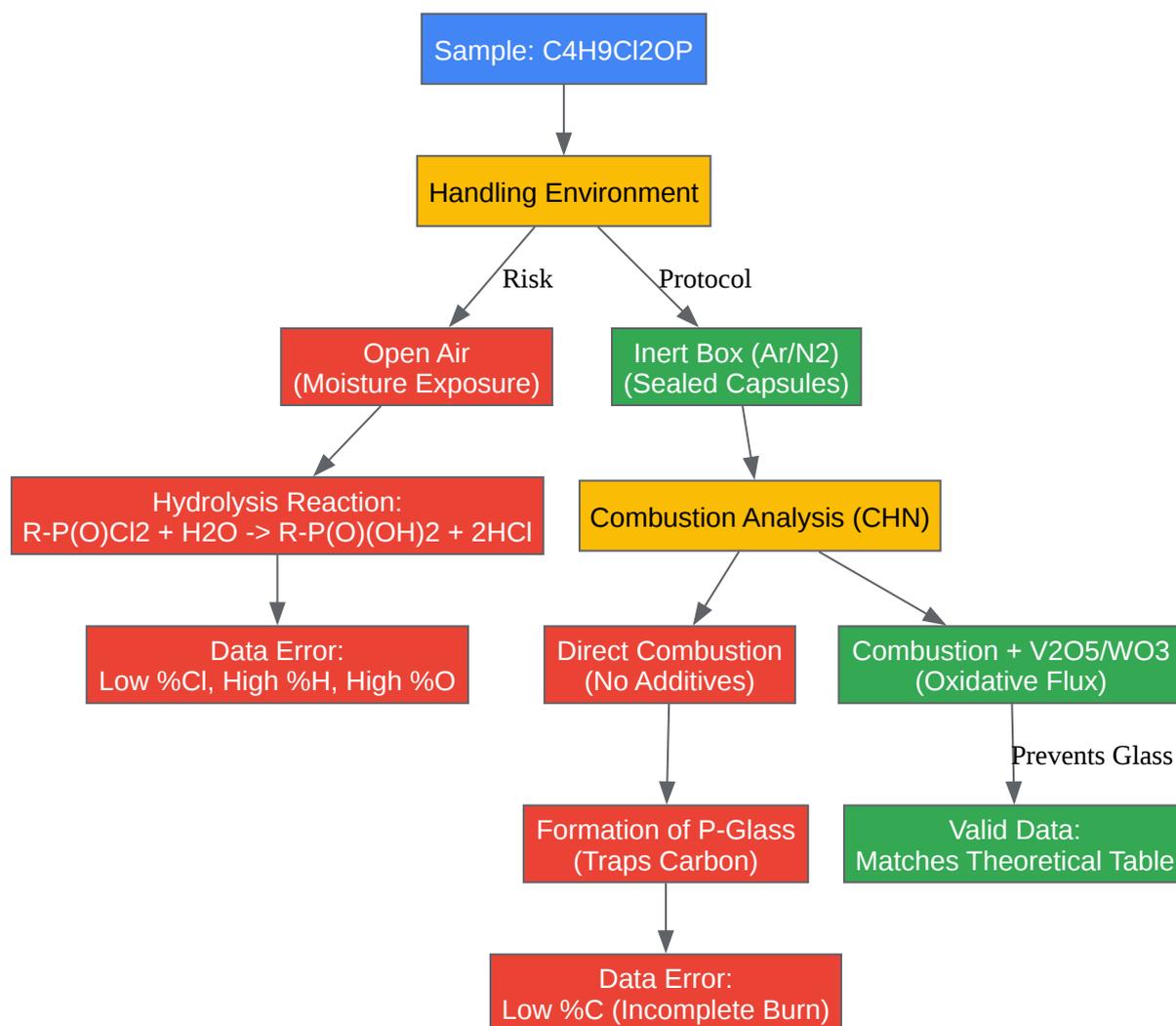
PART 4: VISUALIZATION OF ANALYTICAL LOGIC

The following diagram illustrates the decision workflow and the mechanistic failure points (red) that occur during the analysis of C

H

Cl

OP.



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Caption: Workflow demonstrating how inert handling prevents hydrolysis errors and combustion additives prevent carbon trapping.

PART 5: DETAILED EXPERIMENTAL PROTOCOLS

Protocol 1: Inert Sampling & Encapsulation (Crucial Step)

Self-Validating Step: If the capsule swells or fogs before combustion, moisture has breached the system. Discard immediately.

- Preparation: Pre-dry tin (Sn) capsules in an oven at 110°C for 1 hour. Transfer immediately to a glovebox or glovebag purged with dry Nitrogen or Argon.
- Weighing: Using a microbalance within the inert environment (or using a sealed transfer vessel), weigh 1.5–2.5 mg of C

H

Cl

OP.

- Note: For liquid n-butyl isomer, use a micro-syringe to inject into a pre-tared liquid capsule and cold-weld seal immediately.
- Note: For solid tert-butyl isomer, use a spatula and fold the tin capsule tightly.
- Sealing: Ensure the capsule is hermetically sealed (cold weld) to prevent atmospheric moisture ingress during transfer to the CHN analyzer.

Protocol 2: Modified Combustion for Carbon/Hydrogen

Causality: The addition of V

O

acts as an oxygen donor and flux, breaking down the phosphorus-carbon glass matrix that forms at 900°C.

- Reagent: Add ~5–10 mg of Vanadium Pentoxide (V

O

) or Tungsten Trioxide (WO

) powder directly into the tin capsule containing the sample.

- Combustion: Run the analyzer (e.g., Elementar or PerkinElmer) with a furnace temperature of $\geq 1150^{\circ}\text{C}$.
- Oxygen Boost: Program a slightly extended oxygen dose (e.g., +10s) to ensure full oxidation of the phosphorus to phosphate, releasing all carbon as CO

.

Protocol 3: Chlorine & Phosphorus via Oxygen Flask (Schoniger)

Why this method? It isolates the inorganic ions (Cl

, PO

) in an aqueous matrix, eliminating organic matrix interferences.

- Combustion: Wrap 5–10 mg of sample in ashless filter paper (in inert atmosphere). Place in a platinum basket.
- Ignition: Burn in a 500 mL Schoniger flask filled with pure Oxygen and containing 10 mL of absorption solution (0.1 M NaOH + 3 drops 30% H

O

).

- The H

O

ensures all Phosphorus is oxidized to Orthophosphate (PO

) and all Chlorine to Chloride (Cl).

- Analysis (Chlorine): Acidify an aliquot with HNO

and titrate with 0.01 M AgNO

(potentiometric endpoint).

- Analysis (Phosphorus): Take a second aliquot, dilute, and analyze via ICP-OES at 213.618 nm (radial view).

PART 6: REFERENCES

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